

Certificate of Analysis for D-Leucine ethyl ester hydrochloride reference standard

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Compound of Interest

Compound Name: *D-Leucine ethyl ester*
hydrochloride

Cat. No.: *B613196*

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A Comparative Guide to D-Leucine Ethyl Ester Hydrochloride Reference Standards

For researchers, scientists, and professionals in drug development, the quality and reliability of reference standards are paramount. This guide provides a comprehensive comparison of **D-Leucine ethyl ester hydrochloride** reference standards, focusing on key analytical parameters to aid in the selection of the most suitable material for your research needs. This document summarizes quantitative data from typical Certificates of Analysis, details relevant experimental protocols, and provides visual workflows for key analytical tests.

Comparative Analysis of Specifications

The following table summarizes the typical specifications for **D-Leucine ethyl ester hydrochloride** from various suppliers. It is important to note that these values represent typical specifications and may vary between specific lots. For lot-specific information, always refer to the Certificate of Analysis provided by the supplier.

Parameter	Supplier A (Typical)	Supplier B (Typical)	Supplier C (Typical)
Purity (by Titration)	≥ 99.0%	≥ 99.0%	≥ 98.5%
Purity (by HPLC)	Report Value	≥ 99%	Not Specified
Optical Rotation	-18° ± 2° (c=1 in EtOH)[1]	-17° to -19° (c=1 in EtOH)	Report Value
Melting Point	121 - 127 °C[1]	124 °C[2]	122 - 126 °C
Appearance	White to off-white powder	White crystalline powder	White powder
Solubility	Soluble in water	Soluble in water	Soluble in water

Experimental Protocols

Detailed methodologies for the key experiments cited in the certificates of analysis are provided below. These protocols are based on established analytical techniques for amino acid esters.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the percentage purity of the **D-Leucine ethyl ester hydrochloride**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient of Solvent A (0.1% Trifluoroacetic acid in water) and Solvent B (0.1% Trifluoroacetic acid in acetonitrile).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Procedure:

- Prepare a standard solution of **D-Leucine ethyl ester hydrochloride** of known concentration in the mobile phase.
- Prepare a sample solution of the reference standard at the same concentration.
- Inject the standard and sample solutions into the HPLC system.
- The purity is calculated by comparing the peak area of the main component in the sample chromatogram to the total area of all peaks.

Chiral Purity Analysis by Chiral HPLC

This method is crucial to confirm the enantiomeric purity of the **D-Leucine ethyl ester hydrochloride**.

- Instrumentation: HPLC system with a UV detector.
- Column: A chiral stationary phase column suitable for amino acid ester separation.
- Mobile Phase: A mixture of hexane, isopropanol, and trifluoroacetic acid. The exact ratio should be optimized for the specific column.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Procedure:
 - Prepare a solution of the **D-Leucine ethyl ester hydrochloride** sample.
 - Inject the solution into the chiral HPLC system.
 - The chromatogram should show a single major peak corresponding to the D-enantiomer. The presence of a peak at the retention time of the L-enantiomer would indicate chiral impurity.

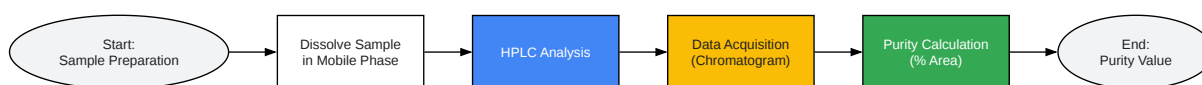
Determination of Optical Rotation

Optical rotation is a critical parameter for confirming the stereochemical identity of the compound.

- Instrumentation: A calibrated polarimeter.
- Light Source: Sodium D-line (589 nm).
- Procedure:
 - Accurately weigh a specific amount of the **D-Leucine ethyl ester hydrochloride** and dissolve it in a precise volume of ethanol (e.g., 1 g in 100 mL).
 - Transfer the solution to a polarimeter cell of a known path length (e.g., 1 dm).
 - Measure the angle of rotation at a controlled temperature (e.g., 25°C).
 - The specific rotation is calculated using the formula: $[\alpha] = \alpha / (l * c)$, where α is the observed rotation, l is the path length in decimeters, and c is the concentration in g/mL.

Visualizing the Workflow

The following diagrams illustrate the experimental workflows for the key analytical tests.



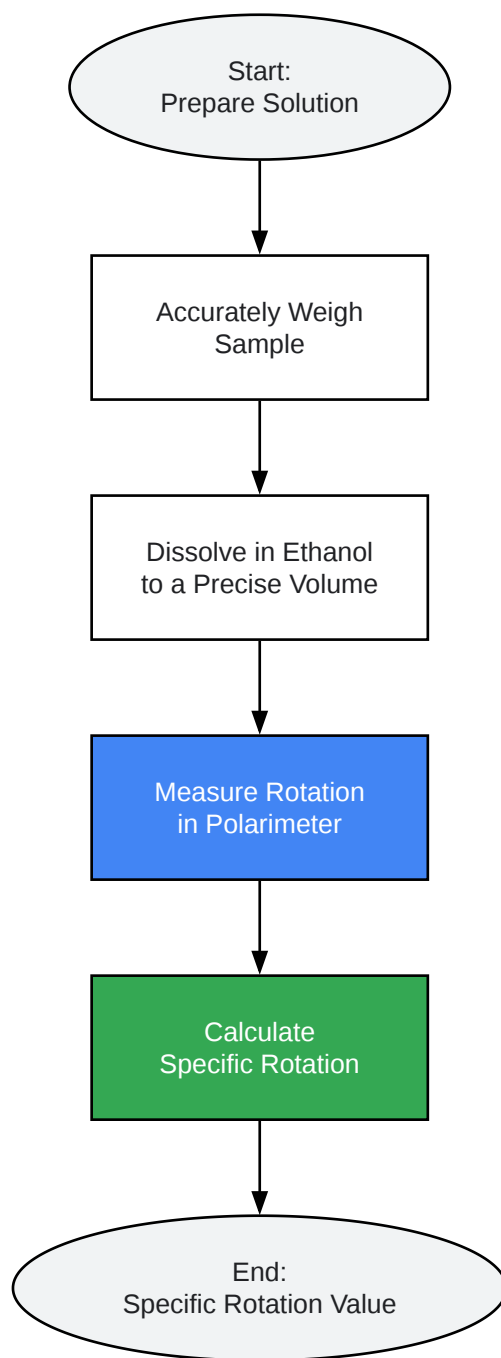
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Caption: Workflow for Purity Analysis by HPLC.



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Caption: Workflow for Chiral Purity Analysis.



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Caption: Workflow for Optical Rotation Measurement.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. D-Leucine ethyl ester hydrochloride | 73913-65-2 | FL49653 [biosynth.com]
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